

Application Notes and Protocols for Garcinone E in Apoptosis Assays

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Compound of Interest

Compound Name: Garcinone E

Cat. No.: B1247738

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These application notes provide a comprehensive guide for utilizing **Garcinone E**, a natural xanthone derived from the mangosteen pericarp, in apoptosis assays. **Garcinone E** has demonstrated significant pro-apoptotic effects in various cancer cell lines, making it a compound of interest for cancer research and drug development.

Introduction

Garcinone E has been shown to induce apoptosis through multiple signaling pathways, including the intrinsic (mitochondrial), extrinsic, and endoplasmic reticulum (ER) stress-mediated pathways. Its cytotoxic effects have been observed in ovarian, colorectal, cervical, and oral cancer cells.^{[1][2][3][4]} This document outlines detailed protocols for key apoptosis assays and presents quantitative data from published studies to facilitate the design and execution of experiments involving **Garcinone E**.

Data Presentation

The following tables summarize the quantitative data on the pro-apoptotic effects of **Garcinone E** across different cancer cell lines.

Table 1: IC50 Values of **Garcinone E** in Cancer Cell Lines

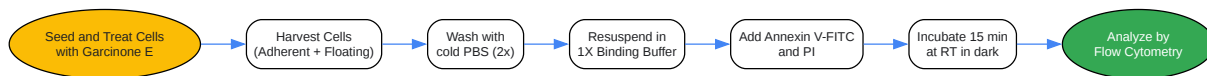
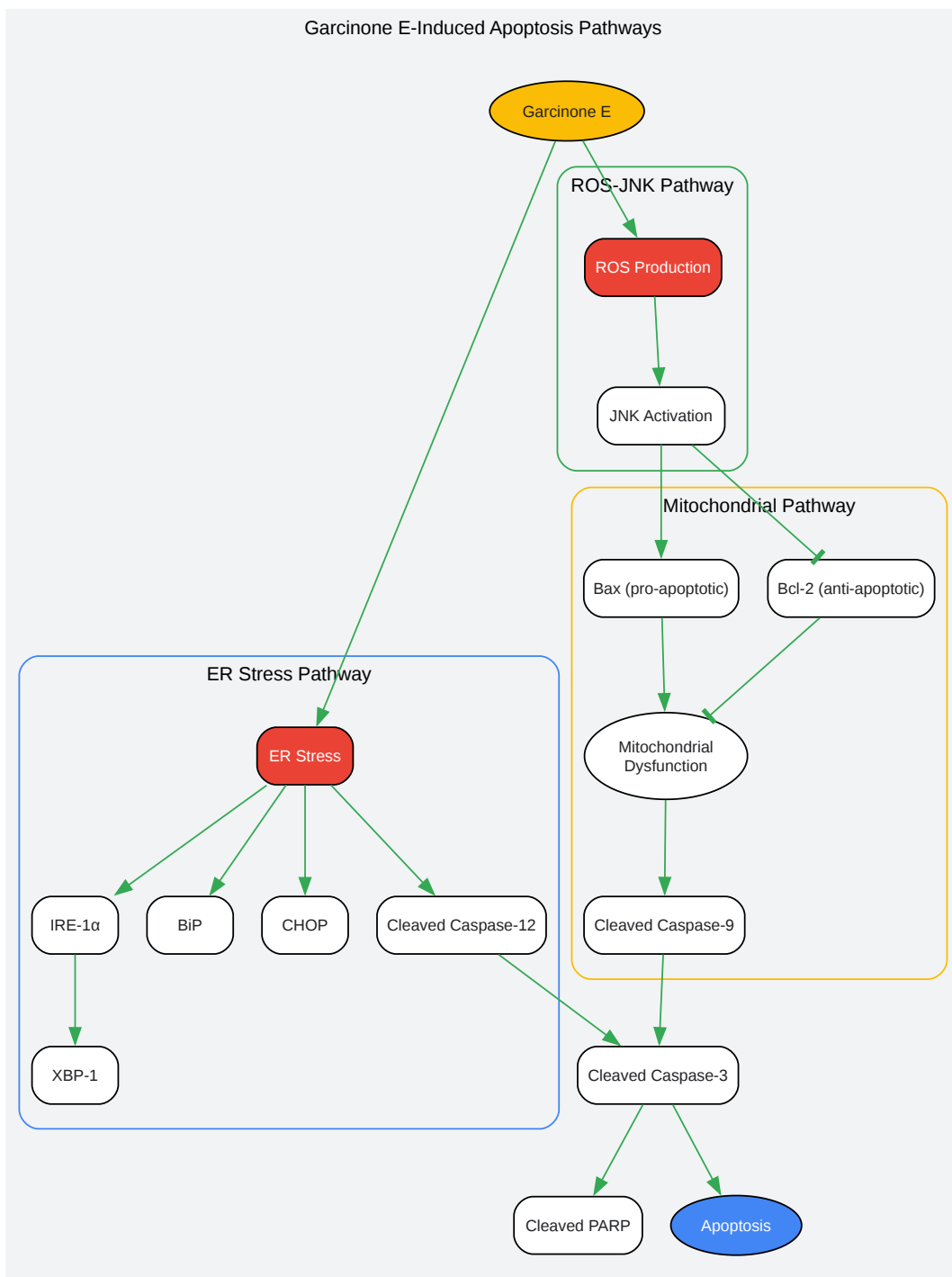
Cell Line	Cancer Type	Assay	Incubation Time (h)	IC50 (μM)
HEY	Ovarian Cancer	MTT	24	7.79 ± 1.12[1]
HEY	Ovarian Cancer	MTT	48	3.55 ± 0.35[1][5]
A2780	Ovarian Cancer	MTT	48	2.91 ± 0.50[1][5]
A2780/Taxol	Ovarian Cancer (Paclitaxel-resistant)	MTT	48	3.25 ± 0.13[1][5]
HSC-4	Oral Cancer	MTT	24	4.8[4]
A549	Lung Cancer	SRB	Not Specified	5.4[6]
HCT-116	Colorectal Cancer	SRB	Not Specified	5.7[6]
MCF-7	Breast Cancer	SRB	Not Specified	8.5[6]

Table 2: Percentage of Apoptotic Cells Induced by **Garcinone E** (Annexin V/PI Staining)

Cell Line	Garcinone E Concentration (μM)	Incubation Time (h)	Percentage of Apoptotic Cells (%)
HEY	1.25	24	10.07[1][5]
HEY	2.5	24	21.57[1][5]
HEY	5	24	36.47[1][5]
A2780	1.25	24	11.43[1][5]
A2780	2.5	24	14.43[1][5]
A2780	5	24	19.33[1][5]

Signaling Pathways

Garcinone E induces apoptosis by modulating several key signaling pathways. The diagrams below illustrate these mechanisms.



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